

# A Technical Guide to N-Methoxyacetamides for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *N-Methoxyacetamide*

Cat. No.: *B1266195*

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This technical guide provides an in-depth overview of **N-methoxyacetamide** and its N-methylated analogue, N-methoxy-N-methylacetamide. Due to the common ambiguity between these two compounds, this document will address both, with a primary focus on N-methoxy-N-methylacetamide, a versatile reagent in organic synthesis, particularly relevant to drug discovery and development.

## Molecular Structure and Properties

A clear distinction between **N-Methoxyacetamide** and N-Methoxy-N-methylacetamide is crucial for their appropriate application. The primary structural difference is the presence of a methyl group on the nitrogen atom in the latter, which significantly influences its chemical reactivity and utility.

**N-Methoxyacetamide** is a primary amide derivative, whereas N-Methoxy-N-methylacetamide is a secondary amide, famously known as a Weinreb amide. This functional group is of particular importance in organic synthesis for the preparation of ketones.

## Physicochemical Data

The key physical and chemical properties of both compounds are summarized below for easy comparison.

Property	N-Methoxyacetamide	N-Methoxy-N-methylacetamide
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>2</sub> [1][2]	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub> [3][4]
Molecular Weight	89.09 g/mol [1][2]	103.12 g/mol [3][4][5]
CAS Number	5806-90-6[1][2]	78191-00-1[3][4]
IUPAC Name	N-methoxyacetamide[1]	N-methoxy-N-methylacetamide[3]
Appearance	Not specified	Clear colorless liquid[5]
Boiling Point	Not specified	152 °C[5]
Density	Not specified	0.97 g/mL at 25 °C[4]

## Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of these molecules.

Spectroscopic Data	Values
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 3.65 (s, 3H), 3.13 (s, 3H), 2.08 (s, 3H)[3]
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	δ 172.0, 61.1, 32.0, 19.8[3]
Infrared (IR)	3497, 2971, 2941, 2824, 1663 cm <sup>-1</sup> [6]
Mass Spectrometry (m/z)	Top Peak: 43[7]

## Experimental Protocols

The synthesis of N-methoxy-N-methylacetamide (a Weinreb amide) is a common procedure in synthetic chemistry laboratories.

## Synthesis of N-Methoxy-N-methylacetamide

This protocol describes the synthesis of N-Methoxy-N-methylacetamide from acetyl chloride and N,O-dimethylhydroxylamine hydrochloride.[3]

#### Materials:

- N,O-Dimethylhydroxylamine hydrochloride
- Acetyl chloride
- Triethylamine (TEA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine
- Magnesium sulfate ( $\text{MgSO}_4$ )

#### Procedure:

- To a solution of N,O-dimethylhydroxylamine hydrochloride (1.367 g, 14.015 mmol) in DCM (30 mL) at 0 °C, slowly add TEA (2.836 g, 3.9 mL, 28.030 mmol).
- Stir the mixture for 10 minutes at 0 °C.
- Add acetyl chloride (1.1 g, 1.0 mL, 14.105 mmol) dropwise to the reaction mixture at 0 °C.
- Allow the reaction to stir at 22 °C overnight.
- Quench the reaction with a saturated  $\text{NaHCO}_3$  solution.
- Separate the biphasic solution and extract the aqueous layer with DCM (2 x 30 mL).
- Combine the organic layers, wash with brine, dry over  $\text{MgSO}_4$ , filter, and concentrate in vacuo.
- The resulting residue affords the desired product as a colorless liquid.

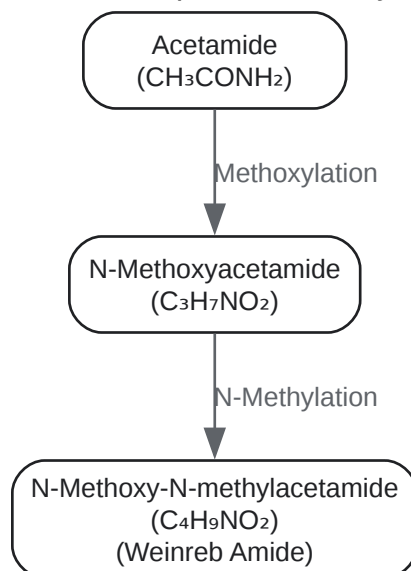
## Applications in Research and Drug Development

N-methoxy-N-methylacetamide and its derivatives are valuable intermediates in the synthesis of pharmaceuticals and other specialty chemicals.[5] The Weinreb amide functionality in N-methoxy-N-methylacetamide allows for the controlled addition of organometallic reagents to form ketones, a common structural motif in biologically active molecules. This method is widely used in drug development to construct complex molecular architectures.[5]

## Visualizations

### Logical Relationship of N-Methoxyacetamides

Structural Relationship of N-Methoxyacetamides

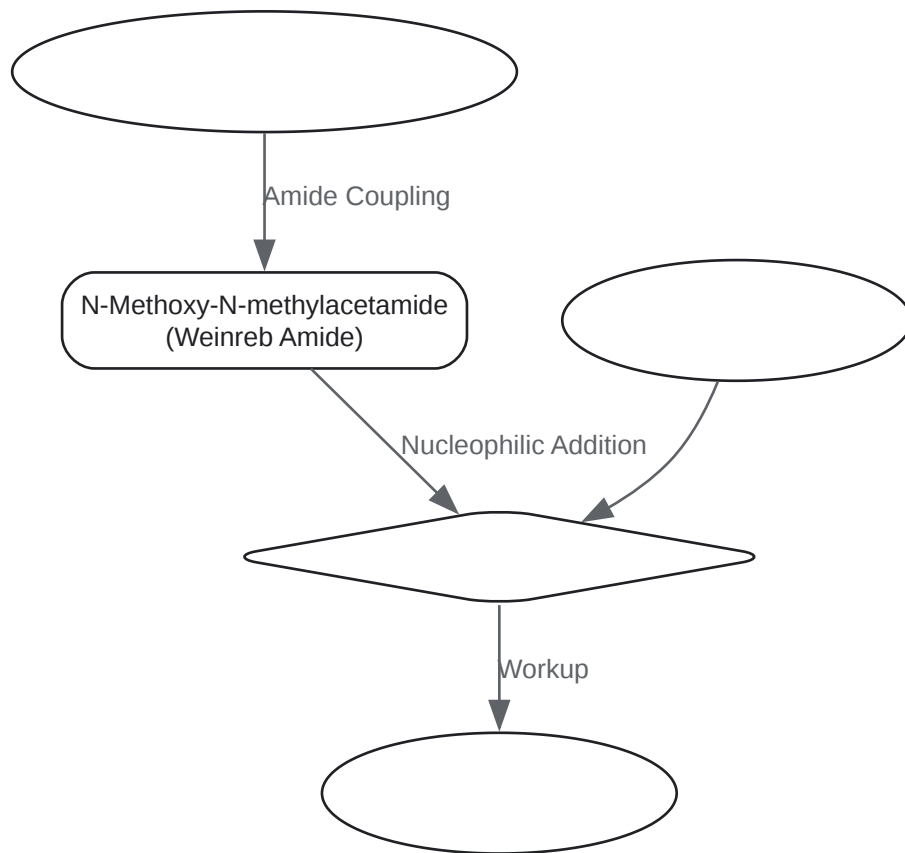


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Caption: Structural relationship between Acetamide, **N-Methoxyacetamide**, and N-Methoxy-N-methylacetamide.

## Experimental Workflow: Weinreb Ketone Synthesis

## Workflow for Weinreb Ketone Synthesis



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